

Essential Safety and Handling of Lanosol (Lanolin)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanosol

Cat. No.: B1195854

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the proper handling and disposal of laboratory materials is paramount. This guide provides immediate and essential safety and logistical information for handling **Lanosol**, a product primarily composed of lanolin. While generally considered to have a low hazard profile, adherence to proper personal protective equipment (PPE) protocols and disposal plans is crucial for maintaining a safe laboratory environment.

Hazardous Property Data

While **Lanosol** (lanolin) is not classified as a hazardous substance, it's important to be aware of its physical and chemical properties to ensure safe handling.^{[1][2]} The following table summarizes key quantitative data.

Property	Value	Source
Acute Oral Toxicity (LD50)	> 5000 mg/kg (Rat)	[3][4]
Melting Point	36.1 °C / 97 °F	[3]
Flash Point	237.8 °C / 460 °F	[3]
Autoignition Temperature	445 °C / 833 °F	[3]
Specific Gravity	0.89 - 0.95 (H2O=1)	[1][3]

Personal Protective Equipment (PPE) Requirements

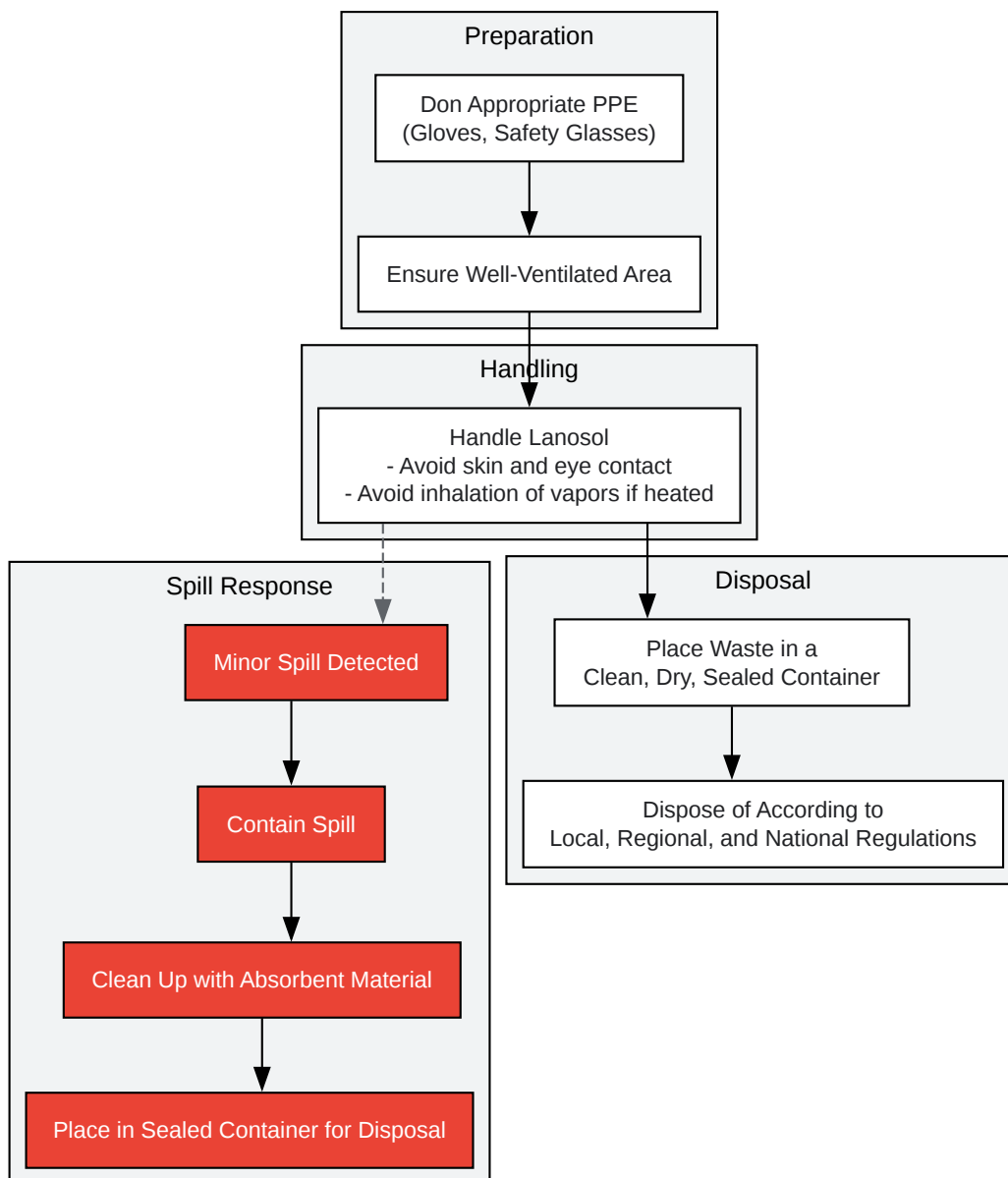
Appropriate PPE is essential to minimize exposure and ensure safety. The following table outlines the recommended PPE for handling **Lanosol**.

PPE Category	Recommended Equipment	Rationale & Citations
Eye/Face Protection	Safety glasses or chemical safety goggles	To prevent transient discomfort or redness from eye contact.[1][3][5]
Skin Protection	Impervious gloves and lab coat	To prevent skin contact, which in rare cases may cause irritation or sensitization.[1][5]
Respiratory Protection	Not generally required under normal use	Lanolin is non-volatile.[1][2][3] Good hygiene practice suggests minimizing exposure. [1]

Safe Handling and Disposal Workflow

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **Lanosol**.

Safe Handling and Disposal of Lanosol



[Click to download full resolution via product page](#)

Safe handling and disposal workflow for **Lanosol**.

Detailed Protocols

Standard Handling Protocol

- Preparation: Before handling **Lanosol**, ensure you are in a well-ventilated area and are wearing the appropriate PPE, including impervious gloves and safety glasses.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Handling: Avoid direct contact with skin and eyes.[\[1\]](#) While not typically a respiratory hazard due to its non-volatile nature, good hygiene practices should always be followed to minimize any potential exposure.[\[1\]](#) Avoid contamination with oxidizing agents as this may pose an ignition risk.[\[1\]](#)
- Post-Handling: After handling, wash hands thoroughly with soap and water.

Spill Response Protocol

In the event of a minor spill:

- Immediate Action: Alert personnel in the immediate area.
- Containment: For minor spills, wear impervious gloves and safety goggles.[\[1\]](#)
- Cleanup: Scrape or trowel up the spilled material.[\[1\]](#)
- Disposal: Place the spilled material into a clean, dry, and sealed container for disposal.[\[1\]](#)
- Decontamination: Flush the spill area with water.[\[1\]](#)

For major spills, evacuate the area and contact emergency responders, providing them with the location and nature of the hazard.[\[1\]](#)

Disposal Protocol

- Waste Collection: Collect waste **Lanosol** and any contaminated materials (e.g., absorbent pads from a spill) in a clean, dry, and sealed container.[\[1\]](#)
- Regulatory Compliance: Chemical waste generators must determine if the waste is classified as hazardous and consult local, regional, and national hazardous waste regulations to

ensure complete and accurate classification and disposal.[3] Dispose of the material in accordance with all applicable regulations.[6][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. fishersci.com [fishersci.com]
- 4. thermofishersci.in [thermofishersci.in]
- 5. avenalab.com [avenalab.com]
- 6. redox.com [redox.com]
- 7. avenalab.com [avenalab.com]
- To cite this document: BenchChem. [Essential Safety and Handling of Lanosol (Lanolin)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195854#personal-protective-equipment-for-handling-lanosol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com